

N-5984 Hydrochloride: An Obscure Compound with Limited Publicly Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-5984 hydrochloride*

Cat. No.: *B12773499*

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An extensive search for the discovery, history, and technical data of **N-5984 hydrochloride**, also known as KRP-204, has revealed a significant lack of publicly available information. Despite comprehensive searches of scientific databases, patent literature, and clinical trial registries, no substantive data regarding its development, mechanism of action, or experimental history could be retrieved. Therefore, the creation of an in-depth technical guide as requested is not feasible at this time.

N-5984 hydrochloride is cataloged in chemical databases, providing basic molecular information. Its systematic name is (2R)-6-((2R)-2-(((2R)-2-(3-CHLOROPHENYL)-2-HYDROXY-ETHYL)AMINO)PROPYL)-2,3-DIHYDRO-1,4-BENZODIOXINE-2-CARBOXYLIC ACID HYDROCHLORIDE, and its molecular formula is C₂₀H₂₃Cl₂NO₅.^{[1][2]} However, beyond these fundamental chemical identifiers, the scientific and developmental history of this compound remains elusive.

Searches for its synonym, KRP-204, were equally unfruitful, often leading to information on unrelated compounds such as KRP-203, a different sphingosine-1-phosphate receptor agonist. This suggests that **N-5984 hydrochloride** may be a compound that was synthesized for research purposes but did not proceed to later stages of development, or that any associated research is proprietary and has not been disclosed in the public domain.

Without access to preclinical or clinical data, it is impossible to summarize quantitative findings, detail experimental protocols, or illustrate any associated signaling pathways. The core

requirements for a technical whitepaper, including data tables and mechanistic diagrams, cannot be met due to the absence of foundational research.

It is possible that **N-5984 hydrochloride** was investigated by a pharmaceutical company or research institution that has chosen not to publish its findings. Such a scenario is common in drug development, where compounds that do not meet efficacy or safety endpoints in early screening are often abandoned without extensive public documentation.

In conclusion, while the chemical structure of **N-5984 hydrochloride** is known, there is no publicly accessible information to construct a detailed technical guide on its discovery and history. Researchers, scientists, and drug development professionals seeking information on this compound will find a notable absence of data in the current scientific literature and public databases.

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References

- 1. Revealing the mechanism of action of a first-in-class covalent inhibitor of KRASG12C (ON) and other functional properties of oncogenic KRAS by 31P NMR - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Revealing the mechanism of action of a first-in-class covalent inhibitor of KRASG12C (ON) and other functional properties of oncogenic KRAS by 31P NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
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